

An In-depth Technical Guide to 5-Indoleboronic Acid Pinacol Ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)-1H-indole

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Introduction

5-Indoleboronic acid pinacol ester, also known as **5-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)-1H-indole**, is a versatile chemical intermediate of significant interest in organic synthesis and medicinal chemistry.^{[1][2]} Its structure incorporates the indole scaffold, a privileged motif in many biologically active molecules, with a boronic acid pinacol ester group. This functional group makes it an indispensable reagent for palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura reaction, which is a powerful method for forming carbon-carbon bonds.^{[3][4][5]}

The pinacol ester group offers enhanced stability compared to the free boronic acid, making the compound easier to handle, purify, and store, while still providing reliable reactivity in coupling reactions.^[4] These characteristics make it an ideal building block for the synthesis of complex indole derivatives used in the development of pharmaceuticals, agrochemicals, and materials science.^{[1][4]}

Core Molecular Structure and Properties

The fundamental structure of 5-Indoleboronic acid pinacol ester consists of an indole ring substituted at the 5-position with a 4,4,5,5-tetramethyl-1,3,2-dioxaborolane ring.

Chemical Structure:  Chemical Structure of 5-Indoleboronic acid pinacol ester Image courtesy of Sigma-Aldrich

Quantitative Data Summary

A summary of the key physicochemical properties of 5-Indoleboronic acid pinacol ester is provided in the table below.

| Property | Value | References |
|-------------------|--|------------|
| CAS Number | 269410-24-4 | [2][6] |
| Molecular Formula | C ₁₄ H ₁₈ BNO ₂ | [2] |
| Molecular Weight | 243.11 g/mol | [2] |
| Appearance | White to pale yellow or brown crystalline powder | [7][8] |
| Melting Point | 120-125 °C | [6][7] |
| Solubility | Insoluble in water; Soluble in DMSO and organic solvents like dioxane and dichloromethane. | [6][7][9] |
| Purity | Typically >97% (Assay) | |

Synthesis and Experimental Protocols

5-Indoleboronic acid pinacol ester is commonly synthesized via a Miyaura borylation reaction. [10][11] This palladium-catalyzed cross-coupling reaction involves the borylation of an aryl halide (in this case, 5-bromoindole) with a diboron reagent like bis(pinacolato)diboron (B₂pin₂). [6][11]

Typical Experimental Protocol: Miyaura Borylation

This protocol describes a common lab-scale synthesis of 5-Indoleboronic acid pinacol ester from 5-bromoindole.[6]

Materials:

- 5-bromoindole
- Bis(pinacolato)diboron (B_2pin_2)
- Potassium acetate (KOAc)
- [1,1'-Bis(diphenylphosphino)ferrocene]palladium(II) dichloride ($Pd(dppf)Cl_2$)
- Anhydrous dioxane
- Dichloromethane (DCM)
- Methanol
- Distilled water

Procedure:

- In a reaction flask, combine 5-bromoindole (1 equivalent), bis(pinacolato)diboron (2 equivalents), and potassium acetate (2 equivalents).[\[6\]](#)
- Add the palladium catalyst, [1,1'-bis(diphenylphosphino)ferrocene]palladium dichloride (typically 1-5 mol%).[\[6\]](#)
- Add anhydrous dioxane as the solvent.[\[6\]](#)
- Purge the flask with an inert gas (e.g., nitrogen or argon) and heat the mixture to reflux (around 80-100 °C) for several hours (e.g., 8 hours).[\[6\]](#)
- Monitor the reaction progress using a suitable technique like TLC or GC-MS.
- Once the reaction is complete, cool the mixture to room temperature.[\[6\]](#)
- Remove the solvent under reduced pressure (rotary evaporation).[\[6\]](#)
- Wash the residue with distilled water and extract the product into an organic solvent like dichloromethane (repeated 3 times).[\[6\]](#)

- Combine the organic layers and dry over an anhydrous salt (e.g., Na_2SO_4).
- Filter and concentrate the solution.
- Purify the crude product by recrystallization from a solvent mixture such as methanol-dichloromethane or by flash column chromatography to yield the final product.[\[6\]](#)

Applications in Synthesis: The Suzuki-Miyaura Coupling

The primary application of 5-Indoleboronic acid pinacol ester is as a nucleophilic partner in Suzuki-Miyaura cross-coupling reactions.[\[4\]](#)[\[5\]](#) This reaction creates a new carbon-carbon bond between the indole's 5-position and an sp^2 -hybridized carbon of an organic halide or triflate.[\[12\]](#)

General Suzuki-Miyaura Coupling Protocol

This protocol outlines a general procedure for coupling 5-Indoleboronic acid pinacol ester with an aryl halide.

Materials:

- Aryl or heteroaryl halide (e.g., aryl bromide) (1 equivalent)
- 5-Indoleboronic acid pinacol ester (1.1-1.5 equivalents)
- Palladium catalyst (e.g., $\text{Pd}(\text{dppf})\text{Cl}_2$ or $\text{Pd}(\text{PPh}_3)_4$) (0.1-5 mol%)
- Base (e.g., Cs_2CO_3 , K_2CO_3 , or K_3PO_4) (2-3 equivalents)
- Solvent system (e.g., dioxane/water, THF/water, or DMF)

Procedure:

- To a pressure flask, add the aryl halide, 5-Indoleboronic acid pinacol ester, and the base.[\[12\]](#)
- Under an inert atmosphere (argon or nitrogen), add the solvent system (e.g., anhydrous dioxane and water).[\[12\]](#)

- Sparge the mixture with the inert gas for 10-15 minutes to remove oxygen.
- Add the palladium catalyst to the mixture.[12]
- Seal the vessel and heat the reaction to the desired temperature (typically 80-120 °C) with stirring until the starting material is consumed.
- After cooling, dilute the reaction mixture with a suitable solvent (e.g., ethyl acetate) and water.
- Separate the organic layer, wash with brine, and dry over an anhydrous salt.
- Filter, concentrate, and purify the product using flash column chromatography.[12]

Visualized Workflows and Pathways

The following diagrams illustrate the key synthetic processes involving 5-Indoleboronic acid pinacol ester.

Caption: Workflow for the synthesis of 5-Indoleboronic acid pinacol ester.

Caption: General workflow for a Suzuki-Miyaura cross-coupling reaction.

Safety and Handling

5-Indoleboronic acid pinacol ester is classified as a warning-level hazard. It can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335). Appropriate personal protective equipment (PPE), including gloves, eye shields, and a dust mask, should be used when handling the solid compound.[9] It should be stored in a dry, dark place; short-term storage at 0-4°C and long-term storage at -20°C are recommended.[9] It is considered a combustible solid.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Indoleboronic Acid Pinacol Ester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1301998#5-indoleboronic-acid-pinacol-ester-structure]

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